

# Personal protective equipment for handling Bongardol

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## Compound of Interest

Compound Name: Bongardol

Cat. No.: B179853

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## Essential Safety and Handling Guide for Bongardol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Bongardol** (CAS 123690-76-6), also known as 2-(4-hydroxyphenyl)ethyl octacosanoate. The information is compiled from available chemical supplier data and general laboratory safety protocols. As no comprehensive Safety Data Sheet (SDS) is currently available, a thorough risk assessment should be conducted before use.

## Chemical Properties

**Bongardol** is a colorless to light yellow, oily liquid that is insoluble in water. It is classified as a low-toxicity substance, though it can be irritating to the eyes and skin.<sup>[1]</sup>

Property	Value	Source
CAS Number	123690-76-6	LookChem
Molecular Formula	C36H64O3	ChemSrc
Appearance	Colorless to light yellow oily liquid	ChemBK
Solubility	Insoluble in water	ChemBK
Hazard Codes	Xi (Irritant)	ChemSrc

## Personal Protective Equipment (PPE)

Due to its irritant nature, appropriate personal protective equipment must be worn at all times when handling **Bongardol**.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation.

## Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **Bongardol** and ensure a safe laboratory environment.

Procedure	Guideline
Handling	- Avoid direct contact with skin and eyes. - Use in a well-ventilated area. - Wash hands thoroughly after handling.
Storage	- Store in a tightly sealed container. - Keep in a cool, dry, and dark place. - Store away from sources of ignition. <sup>[1]</sup>

## First Aid Measures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention if irritation persists.
Skin Contact	Remove contaminated clothing. Wash affected area with soap and water. Seek medical attention if irritation or allergic reaction occurs. <sup>[1]</sup>
Ingestion	Do not induce vomiting. If conscious, rinse mouth with water. Seek immediate medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.

## Spill and Disposal Procedures

In case of a spill, contain the material and follow the appropriate cleanup and disposal protocol.

Procedure	Guideline
Spill Cleanup	- Wear appropriate PPE. - Absorb the spill with an inert material (e.g., vermiculite, sand). - Collect the absorbed material into a suitable, labeled container for disposal. - Clean the spill area with soap and water.
Disposal	- Dispose of waste in accordance with local, state, and federal regulations. - Do not dispose of down the drain.

## Experimental Workflow for Handling Bongardol

### Bongardol Handling and Disposal Workflow

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## References

- 1. fishersci.co.uk [fishersci.co.uk]
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